

# 1-Methoxy-1-methylcyclohexane chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methoxy-1-methylcyclohexane

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An In-depth Technical Guide to **1-Methoxy-1-methylcyclohexane**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **1-Methoxy-1-methylcyclohexane**. The information is presented to support researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical Structure and Identification

**1-Methoxy-1-methylcyclohexane** is a cyclic ether with a methyl and a methoxy group attached to the same carbon atom of a cyclohexane ring.

- IUPAC Name: **1-methoxy-1-methylcyclohexane**[\[1\]](#)
- CAS Number: 34284-44-1[\[1\]](#)
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O[\[1\]](#)
- SMILES: CC1(CCCCC1)OC[\[1\]](#)
- InChI Key: CDUHDFNXTKLDEU-UHFFFAOYSA-N[\[1\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Methoxy-1-methylcyclohexane** is provided in the table below.

Property	Value	Reference
Molecular Weight	128.21 g/mol	[1]
Boiling Point	~148 °C (estimated for 1-methoxy-4-methylcyclohexane)	[2]
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
LogP	2.1	[1]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	1	[2]

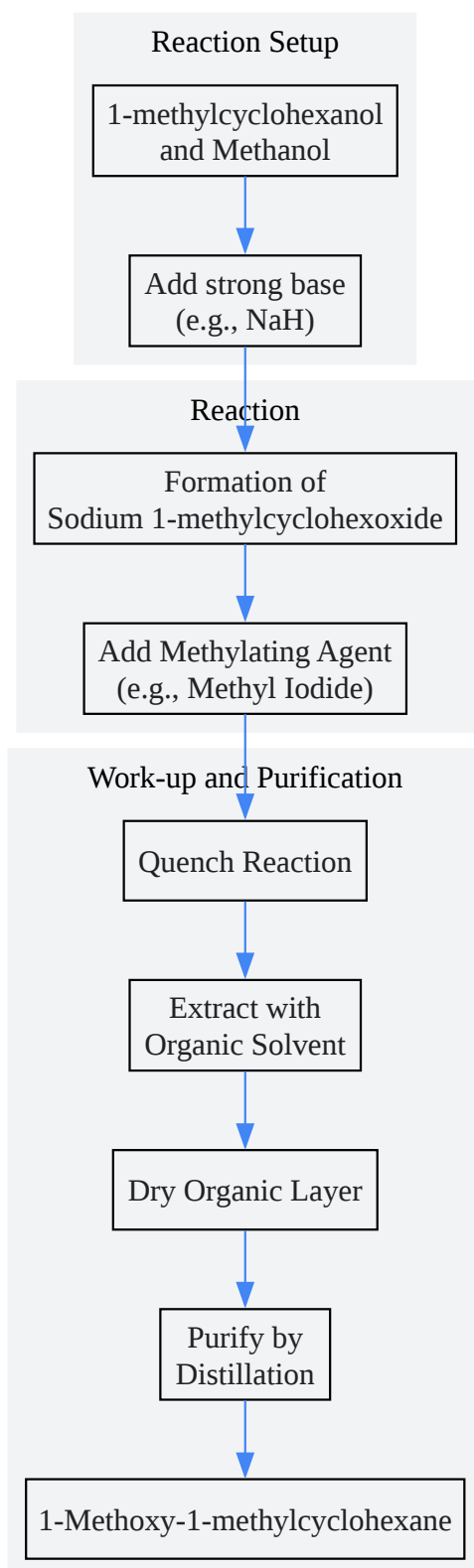
## Experimental Protocols

### Synthesis of 1-Methoxy-1-methylcyclohexane via Williamson Ether Synthesis

This protocol describes the synthesis of **1-Methoxy-1-methylcyclohexane** from 1-methylcyclohexanol and methanol.

Principle: The Williamson ether synthesis is an organic reaction that forms an ether from an organohalide and a deprotonated alcohol (an alkoxide). In this modified approach, the alcohol is deprotonated in situ using a strong base, followed by reaction with a methylating agent. A more direct alkylation of the alcohol can also be achieved under acidic conditions, which is mechanistically related to the SN1 reaction described in the reactivity section.

Experimental Workflow:



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Figure 1: General workflow for the synthesis of **1-Methoxy-1-methylcyclohexane**.

## Materials:

- 1-methylcyclohexanol
- Sodium hydride (NaH) or other strong base
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- Methyl iodide (CH<sub>3</sub>I) or dimethyl sulfate ((CH<sub>3</sub>)<sub>2</sub>SO<sub>4</sub>)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether or other extraction solvent
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

## Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add a stirred suspension of sodium hydride (1.1 equivalents) in anhydrous THF.
- Cool the suspension to 0 °C using an ice bath.
- Slowly add a solution of 1-methylcyclohexanol (1.0 equivalent) in anhydrous THF to the suspension.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour, or until hydrogen gas evolution ceases.
- Cool the resulting alkoxide solution back to 0 °C and add methyl iodide (1.2 equivalents) dropwise.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).

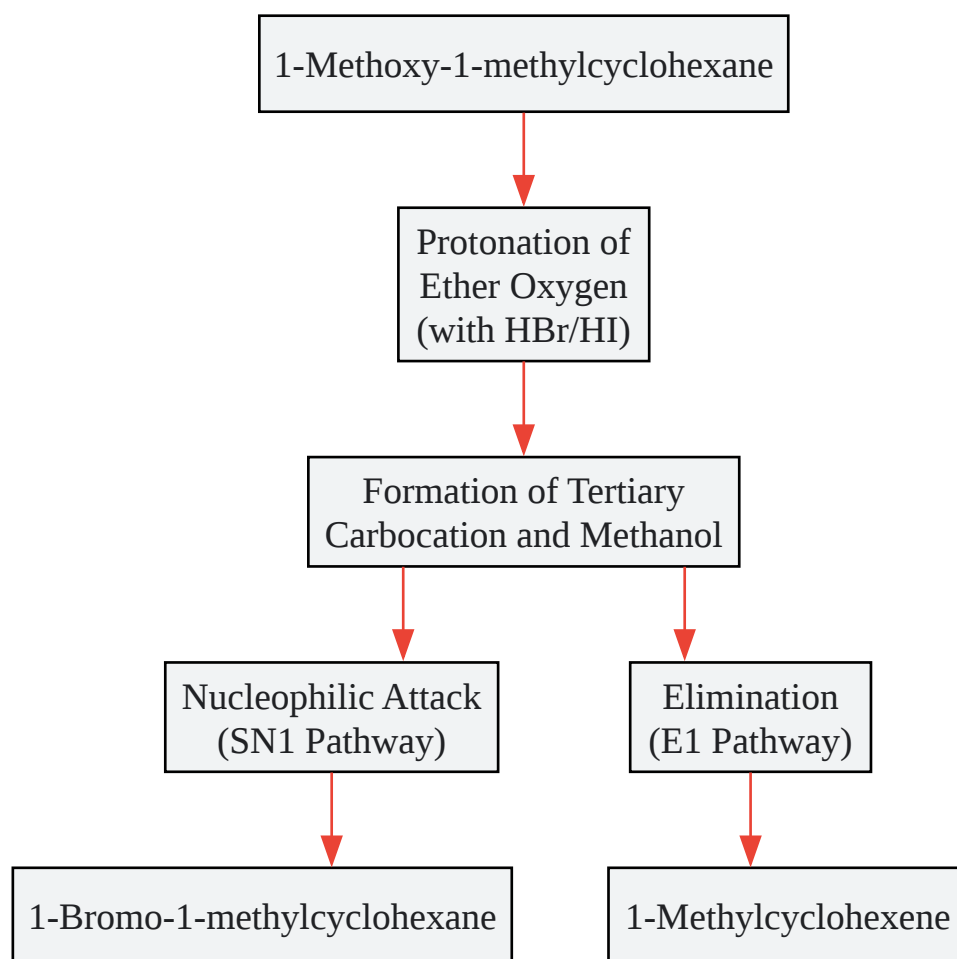
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by fractional distillation to yield pure **1-Methoxy-1-methylcyclohexane**.

## Reactivity: Acid-Catalyzed Cleavage

**1-Methoxy-1-methylcyclohexane** can undergo cleavage in the presence of strong acids, such as hydroiodic acid (HI) or hydrobromic acid (HBr), via an  $S_N1$  mechanism.

Principle: The ether oxygen is protonated by the strong acid, creating a good leaving group (methanol). The departure of methanol results in the formation of a stable tertiary carbocation (the 1-methylcyclohexyl cation). This carbocation can then be attacked by a nucleophile (e.g.,  $I^-$  or  $Br^-$ ) to form a haloalkane or undergo elimination ( $E1$ ) to form an alkene.

Reaction Pathway:



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Figure 2: Reaction pathways for the acid-catalyzed cleavage of **1-Methoxy-1-methylcyclohexane**.

#### Experimental Protocol (General):

- Place **1-Methoxy-1-methylcyclohexane** in a round-bottom flask equipped with a reflux condenser.
- Add a concentrated solution of hydrobromic or hydroiodic acid (excess).
- Heat the mixture to reflux for several hours.
- Monitor the reaction by GC or TLC to observe the disappearance of the starting material.
- After completion, allow the mixture to cool to room temperature.

- Neutralize the excess acid carefully with a saturated solution of sodium bicarbonate.
- Extract the product(s) with an organic solvent (e.g., diethyl ether).
- Wash the organic layer with water and brine, then dry over an anhydrous salt.
- Remove the solvent under reduced pressure.
- Analyze the product mixture by GC-MS or NMR to identify the substitution and elimination products. The product ratio will depend on the specific reaction conditions (acid, temperature, etc.).

## Biological Activity

Currently, there is no significant information available in the public domain regarding the biological activities or signaling pathways associated with **1-Methoxy-1-methylcyclohexane**. It is primarily utilized as a synthetic intermediate in organic chemistry.

## Safety Information

While specific safety data for **1-Methoxy-1-methylcyclohexane** is not extensively documented, it should be handled with the standard precautions for a flammable organic ether.

- Hazards: Flammable liquid and vapor. May cause skin and eye irritation.
- Handling: Use in a well-ventilated area, preferably in a fume hood. Keep away from heat, sparks, and open flames. Ground and bond containers when transferring material.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Always consult the Safety Data Sheet (SDS) from the supplier before handling this chemical.

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## References

- 1. 1-Methoxy-1-methylcyclohexane | C<sub>8</sub>H<sub>16</sub>O | CID 13111011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [1-Methoxy-1-methylcyclohexane chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14676444#1-methoxy-1-methylcyclohexane-chemical-properties-and-structure]

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